

Application Notes and Protocols for GR95030X

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: GR95030X

Cat. No.: B1234858

[Get Quote](#)

For Research Use Only

Introduction

GR95030X is a potent and selective antagonist of the glucocorticoid receptor (GR). It is an invaluable tool for in vitro and in vivo studies aimed at elucidating the physiological and pathological roles of glucocorticoid signaling. These application notes provide detailed protocols for the preparation of **GR95030X** stock solutions and an overview of its mechanism of action.

Physicochemical Properties

Property	Value
Molecular Formula	C ₂₁ H ₂₄ FN ₃ O ₄
Molecular Weight	417.44 g/mol
Appearance	White to off-white solid
Purity	≥98% (by HPLC)

Solubility Data

The solubility of **GR95030X** was determined in various common laboratory solvents. It is recommended to use DMSO for the initial stock solution preparation.

Solvent	Solubility (at 25°C)
DMSO	≥ 50 mg/mL (≥ 119.78 mM)
Ethanol	~10 mg/mL
Methanol	~5 mg/mL
Water	Insoluble
PBS (pH 7.2)	Insoluble

Experimental Protocols

Preparation of a 10 mM GR95030X Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **GR95030X** in DMSO.

Materials:

- **GR95030X** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber-colored microcentrifuge tubes or vials
- Calibrated precision balance
- Vortex mixer
- Pipettes and sterile, filtered pipette tips

Procedure:

- **Equilibration:** Allow the vial of **GR95030X** powder to equilibrate to room temperature for 15-20 minutes before opening to prevent moisture condensation.
- **Weighing:** Tare a sterile microcentrifuge tube on a precision balance. Carefully weigh the desired amount of **GR95030X** powder. For example, to prepare 1 mL of a 10 mM stock

solution, weigh 4.17 mg of **GR95030X** (Molecular Weight = 417.44 g/mol).

- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **GR95030X** powder. For a 10 mM solution with 4.17 mg of the compound, add 1 mL of DMSO.
- **Dissolution:** Cap the tube tightly and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. The solution should be clear and free of any visible particulates. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile, amber-colored microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (1-2 months) or at -80°C for long-term storage (up to 6 months).

Preparation of Working Solutions

For cell-based assays, the DMSO stock solution should be serially diluted to the final desired concentration in the cell culture medium.

Important Considerations:

- The final concentration of DMSO in the cell culture medium should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.
- Prepare fresh working solutions from the stock solution for each experiment.
- Due to the poor aqueous solubility of **GR95030X**, ensure that the compound does not precipitate out of solution when diluted into the aqueous-based culture medium. If precipitation occurs, consider using a lower concentration or a different formulation approach.

Storage and Stability

Storage Condition	Stability
Solid Powder	12 months at -20°C
Stock Solution in DMSO	6 months at -80°C
2 months at -20°C	

Note: Avoid repeated freeze-thaw cycles of the stock solution. Protect from light and moisture.

Mechanism of Action

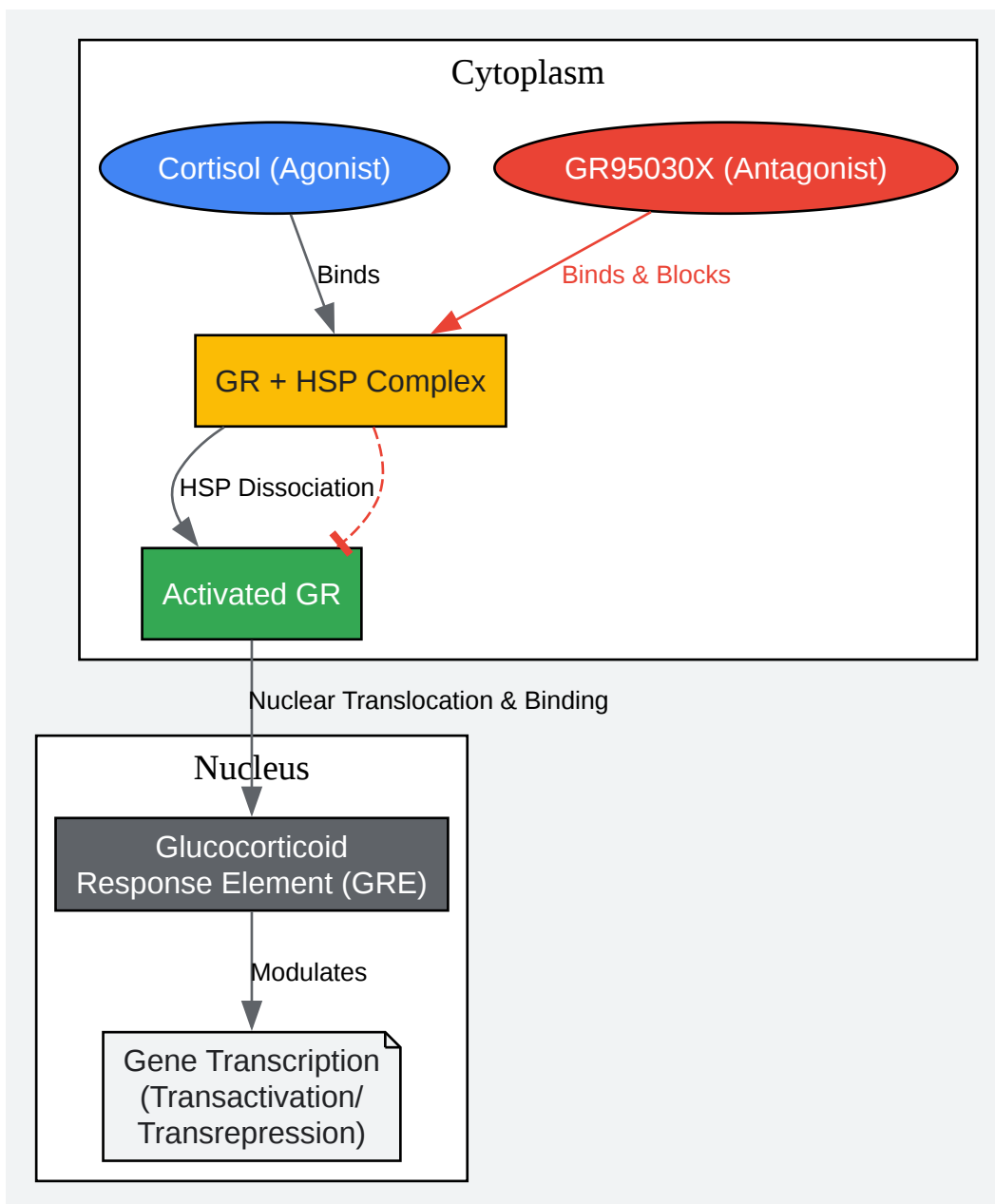
GR95030X is a competitive antagonist of the glucocorticoid receptor. In the absence of an agonist, the GR resides in the cytoplasm in a complex with heat shock proteins (HSPs).[1][2] Upon binding of an agonist, such as cortisol, the GR undergoes a conformational change, dissociates from the HSPs, and translocates to the nucleus.[1][2] In the nucleus, it binds to Glucocorticoid Response Elements (GREs) on the DNA, leading to the transactivation or transrepression of target genes.[3] **GR95030X** binds to the GR but does not induce the necessary conformational changes for the dissociation of HSPs and subsequent nuclear translocation. By occupying the receptor, **GR95030X** effectively blocks the binding of endogenous glucocorticoids and prevents the downstream signaling cascade.

Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for **GR95030X** Stock Solution Preparation.



[Click to download full resolution via product page](#)

Caption: **GR95030X** Mechanism of Action.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. m.youtube.com [m.youtube.com]
- 2. m.youtube.com [m.youtube.com]
- 3. youtube.com [youtube.com]
- To cite this document: BenchChem. [Application Notes and Protocols for GR95030X]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1234858#preparing-gr95030x-stock-solution]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com